

An In-depth Technical Guide to 3-Chlorobenzhydrazide: Physical and Chemical Properties

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Compound of Interest

Compound Name: 3-Chlorobenzhydrazide

Cat. No.: B158826

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For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of a compound is paramount for its application and development. This guide provides a detailed overview of **3-Chlorobenzhydrazide**, a molecule of interest for its potential biological activities.

Core Physical and Chemical Properties

3-Chlorobenzhydrazide is a white crystalline solid at room temperature.^{[1][2]} Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source
Molecular Formula	C ₇ H ₇ ClN ₂ O	[1] [2] [3] [4]
Molecular Weight	170.59 g/mol	[3]
CAS Number	1673-47-8	[3] [4]
Appearance	White to pale cream crystals, powder, or fused solid	[1] [2] [4]
Melting Point	146-148 °C or 155-156 °C	[1] [2] [5]
Solubility	Soluble in hot water, alcohols, and ester solvents; poor solubility in non-polar solvents.	[1] [2]
Stability	Relatively stable under normal temperature conditions; decomposes at high temperatures and in the presence of light.	[1] [2]

Structural and Spectroscopic Data

The structural identifiers and available spectral data are crucial for the unambiguous identification and characterization of **3-Chlorobenzhydrazide**.

Identifier/Spectrum	Details	Source
IUPAC Name	3-chlorobenzohydrazide	[3]
SMILES	<chem>C1=CC(=CC(=C1)Cl)C(=O)NN</chem>	[3]
InChIKey	PHRDZSRVSVNQRN-UHFFFAOYSA-N	[3]
¹ H NMR	Spectral data is available.	[6]
¹³ C NMR	Spectral data is available.	[3]
Infrared (IR) Spectroscopy	FTIR and ATR-IR spectra are available.	[3]
Mass Spectrometry (MS)	GC-MS data is available.	[3]

Experimental Protocols

While detailed, step-by-step synthesis protocols for **3-Chlorobenzhydrazide** are not extensively documented in the public domain, general methodologies have been described.

General Synthesis Methods:

Two primary methods for the preparation of **3-Chlorobenzhydrazide** are commonly cited:

- Chlorinated Ammonia Method: This process involves the reaction of benzoyl hydrazine with ammonia chloride.[1][2]
- Chlorination Method: In this method, benzoyl hydrazine is reacted with thionyl chloride to yield **3-Chlorobenzhydrazide**. [1][2]

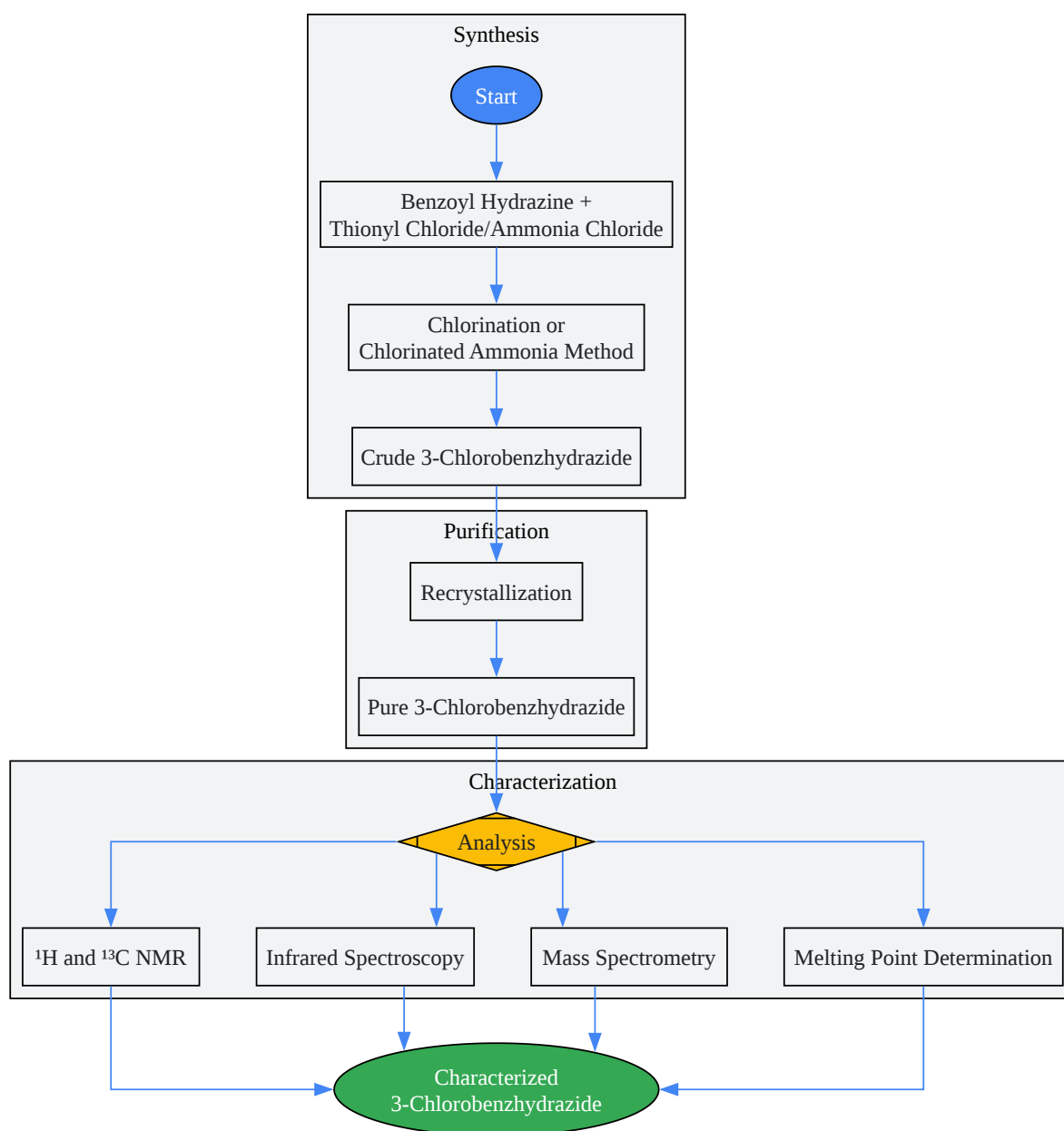
Example of Use in a Reaction:

A specific application of **3-Chlorobenzhydrazide** in a subsequent reaction is the synthesis of 3-Chloro-N'-(2-chlorobenzylidene)benzohydrazide. The protocol is as follows:

- Dissolve 1 mmol of **3-Chlorobenzhydrazide** in 50 ml of methanol.

- Add 1 mmol of 2-chlorobenzaldehyde to the solution.
- The reaction proceeds to form the desired product, which can then be isolated and characterized.^[7]

The following diagram illustrates a general workflow for the synthesis and characterization of **3-Chlorobenzhydrazide**.



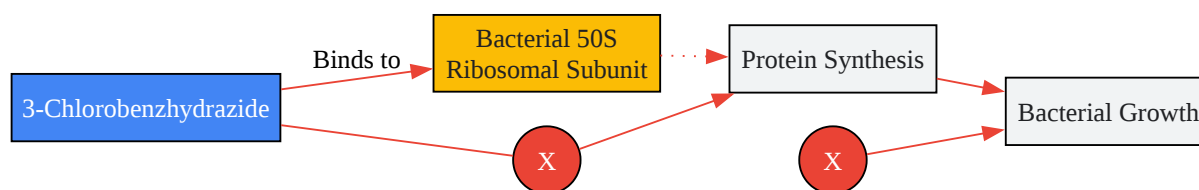
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General workflow for synthesis and characterization.

Biological Activity and Potential Applications

3-Chlorobenzhydrazide has garnered attention for its potential biological activities. It has been classified as an antibacterial and antimycobacterial agent.[8] The proposed mechanism of action involves the inhibition of bacterial protein synthesis by binding to the 50S ribosomal subunit.[8] Additionally, it has been suggested to inhibit sodium channels in myocytes.[8] Some studies have also reported its potential antifungal activity.[9] These properties make **3-Chlorobenzhydrazide** and its derivatives interesting candidates for further investigation in drug discovery and development programs.

The following diagram illustrates the proposed mechanism of antibacterial action.



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Proposed antibacterial mechanism of **3-Chlorobenzhydrazide**.

Safety and Handling

3-Chlorobenzhydrazide is irritating to the eyes, respiratory system, and skin.[1][2] It may be harmful if swallowed.[3] Therefore, appropriate personal protective equipment, including gloves, and eye/face protection, should be worn when handling this compound.[1][2] Work should be conducted in a well-ventilated area.[1][2] For storage, it should be kept in a tightly sealed container in a cool, dry, and dark place, away from oxidizing agents.[1][2]

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